

# Application Notes and Protocols for ONPG

## Stock Solution Preparation

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### Compound of Interest

Compound Name: ONPG

Cat. No.: B10762244

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## Introduction

Ortho-Nitrophenyl- $\beta$ -D-galactopyranoside (**ONPG**) is a widely used chromogenic substrate for the detection of  $\beta$ -galactosidase activity. The enzyme catalyzes the hydrolysis of **ONPG** into galactose and ortho-nitrophenol, a yellow compound that can be quantified by measuring its absorbance at 420 nm. This property makes **ONPG** an invaluable tool in molecular biology, microbiology, and biochemistry, particularly for reporter gene assays, enzyme kinetics studies, and microbiological identification tests.

Proper preparation and storage of the **ONPG** stock solution are critical for obtaining accurate and reproducible experimental results. These application notes provide a detailed protocol for the preparation, quality control, and storage of **ONPG** stock solutions for laboratory use.

## Quantitative Data Summary

The following table summarizes the key quantitative parameters for the preparation and storage of **ONPG** stock solutions.

Parameter	Value	Notes
Stock Solution Concentration	3 mg/mL to 20.5 mg/mL	A common concentration for aqueous stock solutions is 4 mg/mL. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Solvents	Water, Phosphate Buffer (e.g., 100 mM, pH 7.0-7.3), DMSO, Ethanol	Solubility in water is approximately 8.33 mg/mL, which can be enhanced with gentle warming. <a href="#">[4]</a> <a href="#">[5]</a>
Storage Temperature	2-8°C (short-term), -20°C or -80°C (long-term)	Long-term storage at -20°C is suitable for up to one year, while -80°C can extend stability to two years. <a href="#">[4]</a>
Shelf Life (in solution)	Up to 1-2 years under proper long-term storage conditions. <a href="#">[4]</a>	Aqueous solutions should be made fresh or sterile-filtered for storage. <a href="#">[2]</a> <a href="#">[4]</a> Repeated freeze-thaw cycles should be avoided. <a href="#">[4]</a>
Working Concentration	Varies by assay; e.g., 0.665 mg/mL for some $\beta$ -galactosidase assays. <a href="#">[6]</a>	The stock solution is typically diluted into an appropriate assay buffer.
Absorbance Maximum	405-420 nm	The hydrolyzed product, o-nitrophenol, is measured in this range. <a href="#">[2]</a> <a href="#">[7]</a> <a href="#">[8]</a>

## Experimental Protocols

### Protocol 1: Preparation of Aqueous **ONPG** Stock Solution (4 mg/mL)

This protocol describes the preparation of a 4 mg/mL **ONPG** stock solution in phosphate buffer, suitable for most standard  $\beta$ -galactosidase assays.

#### Materials:

- o-Nitrophenyl- $\beta$ -D-galactopyranoside (**ONPG**) powder

- Sodium phosphate dibasic ( $\text{Na}_2\text{HPO}_4$ )
- Sodium phosphate monobasic ( $\text{NaH}_2\text{PO}_4$ )
- Nuclease-free water
- 0.22  $\mu\text{m}$  sterile syringe filter
- Sterile conical tubes or vials for storage
- Magnetic stirrer and stir bar
- pH meter

#### Procedure:

- Prepare 0.1 M Phosphate Buffer (pH 7.0):
  - Prepare a 0.1 M solution of  $\text{Na}_2\text{HPO}_4$  and a 0.1 M solution of  $\text{NaH}_2\text{PO}_4$  in nuclease-free water.
  - To create the pH 7.0 buffer, mix the two solutions, typically starting with the  $\text{Na}_2\text{HPO}_4$  solution and adding the  $\text{NaH}_2\text{PO}_4$  solution until the desired pH is reached.<sup>[3]</sup> Monitor the pH using a calibrated pH meter.
- Dissolve **ONPG**:
  - Weigh out the required amount of **ONPG** powder to achieve a final concentration of 4 mg/mL (e.g., 40 mg of **ONPG** for 10 mL of buffer).
  - Add the **ONPG** powder to the 0.1 M phosphate buffer.
  - Place the container on a magnetic stirrer and stir until the **ONPG** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can aid dissolution, but do not boil.<sup>[8][9]</sup>
- Sterilization and Aliquoting:

- Once fully dissolved, sterile-filter the **ONPG** solution using a 0.22 µm syringe filter into a sterile container.[\[4\]](#) This is crucial for preventing microbial growth during storage, especially for aqueous solutions.
- Aliquot the sterile stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials. This minimizes contamination and avoids repeated freeze-thaw cycles.  
[\[4\]](#)
- Storage:
  - For short-term use (a few days), the solution can be stored at 2-8°C, protected from light.  
[\[10\]](#)
  - For long-term storage, store the aliquots at -20°C or -80°C.[\[4\]](#)

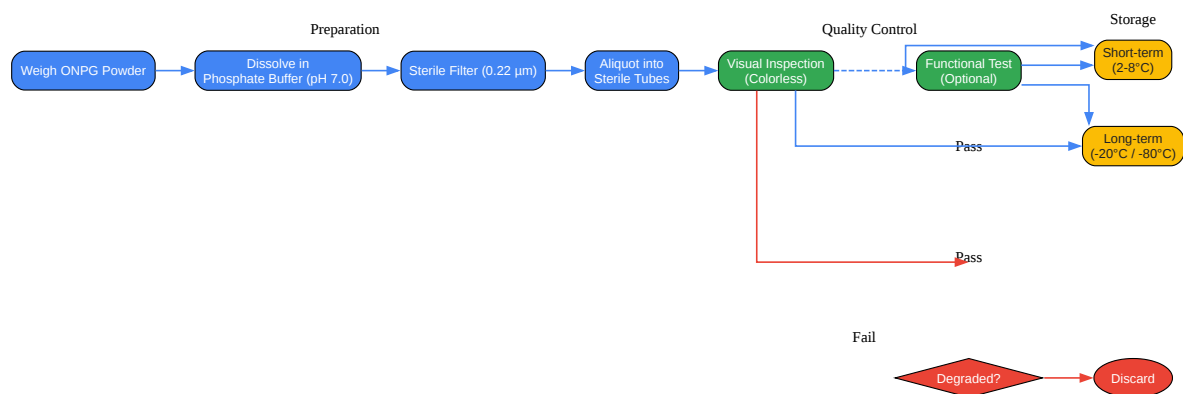
#### Protocol 2: Quality Control of **ONPG** Stock Solution

A simple quality control check should be performed to ensure the integrity of the prepared stock solution.

##### Procedure:

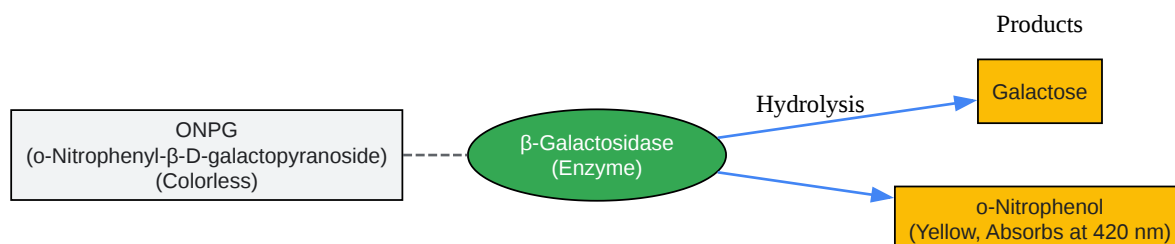
- Visual Inspection: The freshly prepared **ONPG** stock solution should be colorless to very pale yellow.[\[9\]](#)[\[11\]](#) A distinct yellow color indicates the presence of o-nitrophenol, suggesting degradation of the **ONPG**. Such a solution should be discarded.[\[11\]](#)
- Functional Test (Optional but Recommended):
  - Perform a mock β-galactosidase assay.
  - Prepare two reactions: a negative control (assay buffer and **ONPG** solution) and a positive control (assay buffer, **ONPG** solution, and a known concentration of β-galactosidase).
  - Incubate as per a standard assay protocol (e.g., 37°C).[\[1\]](#)
  - The negative control should remain colorless, while the positive control should develop a yellow color, confirming the substrate's activity.

## Visualizations



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Caption: Workflow for the preparation and quality control of **ONPG** stock solution.



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Caption: Enzymatic hydrolysis of **ONPG** by  $\beta$ -galactosidase.

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## References

- 1. med.upenn.edu [med.upenn.edu]
- 2. Beta-Galactosidase Activity Assay [rothlab.ucdavis.edu]
- 3. reddit.com [reddit.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. agilent.com [agilent.com]
- 7. resources.amsbio.com [resources.amsbio.com]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. BAM R53: ONPG Test | FDA [fda.gov]
- 10. What are the storage conditions for ONPG? - Blog [hbynm.com]
- 11. rcpath.org [rcpath.org]
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